

Azide-PEG3-Tos: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azide-PEG3-Tos

Cat. No.: B605795

[Get Quote](#)

An In-depth Examination of a Versatile Heterobifunctional Linker for Advanced Bioconjugation

Abstract

Azide-PEG3-Tos, with the chemical name 2-(2-(2-azidoethoxy)ethoxy)ethyl 4-methylbenzenesulfonate, is a heterobifunctional linker molecule integral to the fields of bioconjugation and drug development. Its unique structure, featuring a terminal azide group and a tosyl group connected by a three-unit polyethylene glycol (PEG) spacer, allows for sequential or orthogonal conjugation strategies. This guide provides a comprehensive overview of the chemical properties, applications, and detailed experimental protocols involving **Azide-PEG3-Tos**, with a focus on its role in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).

Core Properties and Specifications

Azide-PEG3-Tos is a valuable tool for researchers due to its well-defined chemical and physical properties. The presence of the hydrophilic PEG spacer enhances the solubility of the resulting conjugates in aqueous media, which is highly beneficial for biological applications.^[1]

Property	Value	Reference
Chemical Formula	C ₁₃ H ₁₉ N ₃ O ₅ S	[1]
Molecular Weight	329.37 g/mol	[1]
CAS Number	178685-33-1	[1]
Appearance	Liquid	[1]
Purity	Typically ≥95%	
Solubility	Soluble in DMSO, DCM, DMF	
Storage Conditions	Store at -20°C for long-term stability	

Key Functional Groups and Reactivity

The utility of **Azide-PEG3-Tos** stems from its two distinct reactive moieties, enabling a broad range of bioconjugation strategies.

- **Azide Group (-N₃):** The terminal azide group is a key component for "click chemistry," a set of bioorthogonal reactions known for their high efficiency and specificity. It readily participates in:
 - **Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** Reacts with terminal alkynes to form a stable triazole linkage.
 - **Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC):** Reacts with strained cyclooctynes, such as DBCO or BCN, without the need for a copper catalyst.
- **Tosyl Group (-OTs):** The tosyl group is an excellent leaving group, making the other end of the linker susceptible to nucleophilic substitution reactions. This allows for conjugation with molecules containing nucleophiles such as amines, thiols, or hydroxyls.

This dual functionality permits either sequential or orthogonal conjugation, providing precise control over the assembly of complex biomolecules.

Applications in Drug Development

Azide-PEG3-Tos has emerged as a critical linker in the development of novel therapeutics, particularly in the fields of PROTACs and ADCs.

PROTAC Synthesis

PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome.

Azide-PEG3-Tos serves as a versatile building block for constructing the linker that connects the target-binding ligand and the E3 ligase-binding ligand. The PEG component of the linker can enhance the solubility and cell permeability of the PROTAC molecule.

Antibody-Drug Conjugate (ADC) Synthesis

ADCs are targeted therapies that combine the specificity of a monoclonal antibody with the potency of a cytotoxic agent. **Azide-PEG3-Tos** can be used as a non-cleavable linker to connect the antibody to the drug payload. The azide group can be used to attach the linker to a modified antibody, while the tosyl group can be reacted with a functional group on the cytotoxic drug.

Experimental Protocols

The following are representative protocols for the key reactions involving **Azide-PEG3-Tos**.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes a general procedure for the copper-catalyzed click reaction between an alkyne-containing molecule and **Azide-PEG3-Tos**.

Materials:

- Alkyne-functionalized molecule
- **Azide-PEG3-Tos**
- Copper(II) sulfate (CuSO_4)

- Sodium ascorbate
- Tris(benzyltriazolylmethyl)amine (TBTA) or other copper-chelating ligand
- Solvent (e.g., DMSO/t-BuOH, DMF, or water)

Procedure:

- Dissolve the alkyne-functionalized molecule (1 equivalent) and **Azide-PEG3-Tos** (1.1 equivalents) in the chosen solvent.
- In a separate vial, prepare a stock solution of CuSO₄ (e.g., 100 mM in water).
- In another vial, prepare a fresh stock solution of sodium ascorbate (e.g., 1 M in water).
- If using a ligand, pre-mix the CuSO₄ solution with the TBTA solution.
- Add the CuSO₄ solution (0.1 equivalents) to the reaction mixture.
- Add the sodium ascorbate solution (0.5-1 equivalent) to initiate the reaction.
- Stir the reaction at room temperature for 1-4 hours. The reaction progress can be monitored by TLC or LC-MS.
- Upon completion, the product can be purified by standard chromatographic techniques.

Nucleophilic Substitution with an Amine

This protocol provides a general method for the reaction of the tosyl group of **Azide-PEG3-Tos** with an amine-containing molecule.

Materials:

- Amine-containing molecule
- **Azide-PEG3-Tos**
- A non-nucleophilic base (e.g., triethylamine (TEA) or diisopropylethylamine (DIPEA))

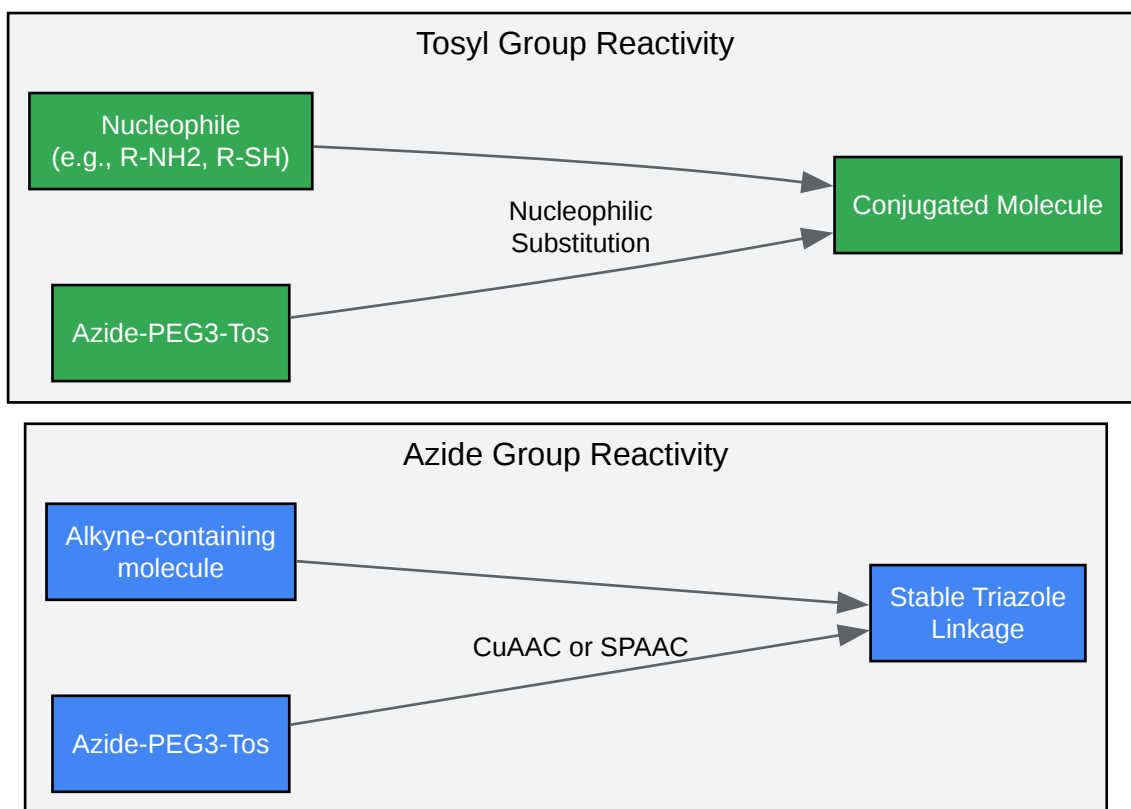
- Anhydrous solvent (e.g., DMF or DCM)

Procedure:

- Dissolve the amine-containing molecule (1 equivalent) and **Azide-PEG3-Tos** (1.2 equivalents) in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add the non-nucleophilic base (2-3 equivalents) to the reaction mixture.
- Stir the reaction at room temperature or elevated temperature (e.g., 40-60 °C) until the starting material is consumed, as monitored by TLC or LC-MS.
- Upon completion, the reaction mixture can be diluted with an organic solvent and washed with water or brine to remove the base and its salt.
- The organic layer is then dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product can be purified by flash column chromatography.

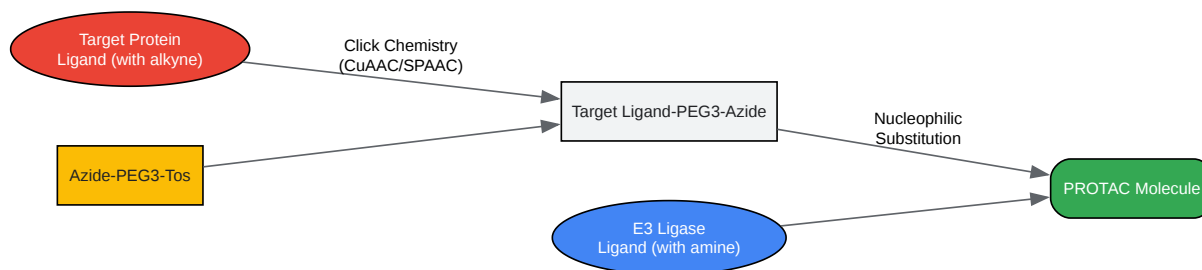
Visualizing Workflows and Pathways

The following diagrams illustrate the key reactions and applications of **Azide-PEG3-Tos**.



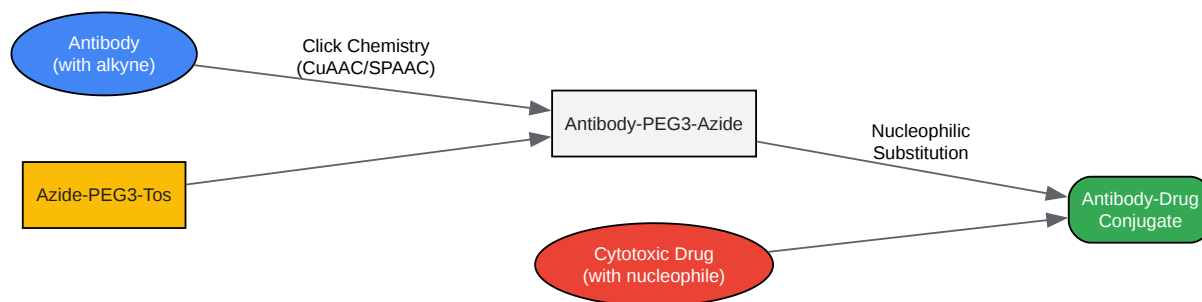
[Click to download full resolution via product page](#)

Caption: Dual reactivity of **Azide-PEG3-Tos**.



[Click to download full resolution via product page](#)

Caption: PROTAC synthesis workflow using **Azide-PEG3-Tos**.



[Click to download full resolution via product page](#)

Caption: ADC synthesis workflow using **Azide-PEG3-Tos**.

Conclusion

Azide-PEG3-Tos is a powerful and versatile tool in the field of bioconjugation and drug development. Its well-defined structure, dual reactivity, and the beneficial properties of the PEG spacer make it an ideal linker for the construction of complex biomolecules such as PROTACs and ADCs. The ability to perform both click chemistry and nucleophilic substitution reactions provides researchers with a high degree of control and flexibility in their synthetic strategies. As the demand for targeted therapeutics continues to grow, the importance of linkers like **Azide-PEG3-Tos** in enabling the development of next-generation drugs is undeniable.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Azide-PEG3-Tos: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605795#what-is-azide-peg3-tos\]](https://www.benchchem.com/product/b605795#what-is-azide-peg3-tos)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com